

Application Notes & Protocols: A Comprehensive Guide to Antifungal Assay Profiling of Pyrazole Derivatives

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-(3,5-Dimethyl-pyrazol-1-ylmethyl)-4-methoxy-benzaldehyde

CAS No.: 436086-91-8

Cat. No.: B112630

[Get Quote](#)

For: Researchers, scientists, and drug development professionals.

Introduction: The Rising Prominence of Pyrazole Derivatives in Antifungal Research

Pyrazole derivatives represent a versatile class of heterocyclic compounds that have garnered significant attention in medicinal and agricultural chemistry due to their broad spectrum of biological activities.[1][2] In the realm of mycology, numerous pyrazole carboxamides have been successfully commercialized as fungicides, primarily functioning as succinate dehydrogenase inhibitors (SDHIs).[1][3] The pyrazole scaffold serves as a critical pharmacophore, and modifications to its structure can profoundly influence the antifungal potency and spectrum of activity.[1][4] The urgent need for novel antifungal agents, driven by the rise of drug-resistant fungal pathogens, positions pyrazole derivatives as a promising area for new drug discovery.[1][5][6]

This guide provides a comprehensive framework for the systematic evaluation of the antifungal properties of novel pyrazole derivatives. It moves beyond a simple recitation of steps to explain the scientific rationale behind protocol choices, ensuring a robust and self-validating experimental workflow. We will cover primary screening assays to determine fungistatic or fungicidal activity, secondary assays to assess selectivity, and mechanistic studies to elucidate the potential mode of action.

Part 1: Primary Antifungal Susceptibility Testing

The initial phase of screening aims to determine the direct antifungal activity of the synthesized pyrazole derivatives. The broth microdilution method is the gold standard for determining the Minimum Inhibitory Concentration (MIC), providing quantitative data on a compound's potency. [7][8] The agar disk diffusion method offers a simpler, qualitative or semi-quantitative alternative for preliminary screening.

Broth Microdilution Method for Minimum Inhibitory Concentration (MIC) Determination

The broth microdilution assay, standardized by the Clinical and Laboratory Standards Institute (CLSI), is the reference method for testing the in vitro activity of antifungal agents against yeasts and filamentous fungi. [7][8][9] This method involves challenging a standardized fungal inoculum with serial dilutions of the test compound in a liquid growth medium.

Causality Behind Experimental Choices:

- **Standardization is Key:** Adherence to CLSI guidelines (e.g., M27 for yeasts, M38-A for molds) is crucial for inter-laboratory reproducibility and comparability of results. [5][6][10][11]
- **Medium Selection:** RPMI-1640 medium buffered with MOPS ensures a stable pH, which is critical as the activity of some antifungal agents can be pH-dependent. [8][12]
- **Inoculum Density:** A standardized inoculum (e.g., $0.5\text{--}2.5 \times 10^3$ CFU/mL for yeasts) prevents erroneous MIC values that can result from inoculum effects, where a higher density of fungal cells requires a higher drug concentration for inhibition. [13]

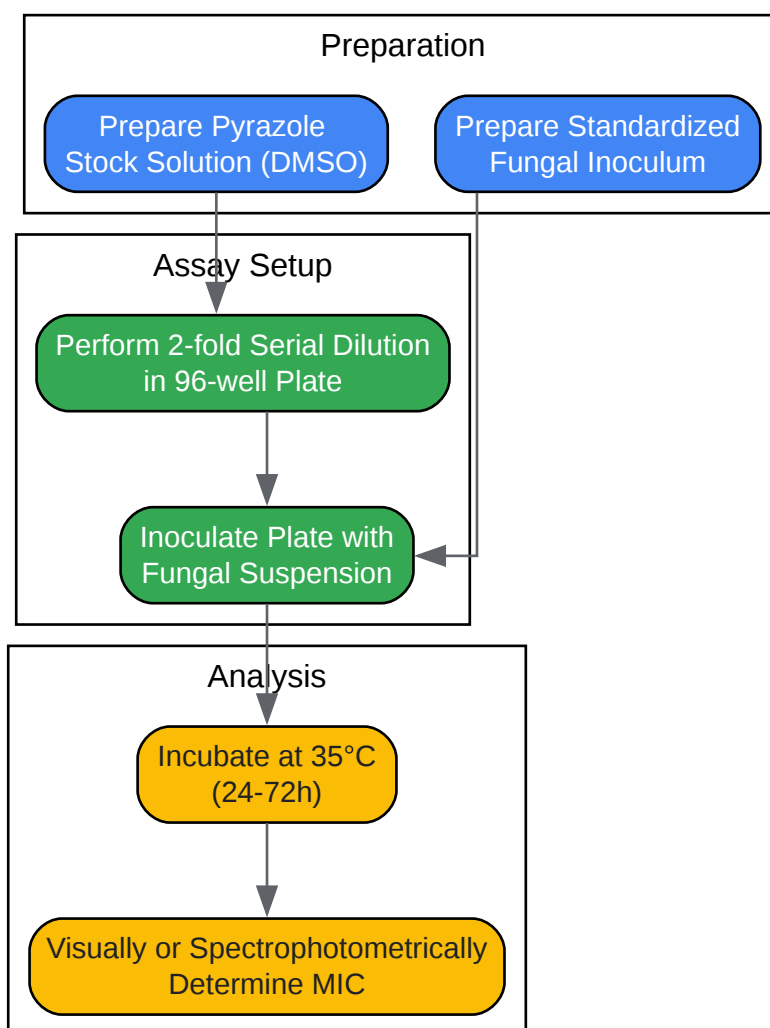
Experimental Protocol: Broth Microdilution (Adapted from CLSI M27/M38-A)

1. Preparation of Pyrazole Derivative Stock Solution: a. Dissolve the pyrazole derivative in 100% Dimethyl Sulfoxide (DMSO) to create a high-concentration stock (e.g., 10 mg/mL).[13] b. Further dilute this stock in RPMI-1640 medium to create a working stock solution at twice the highest desired final concentration. The final DMSO concentration in the assay should not exceed 1% (v/v) to avoid solvent toxicity.[13]
2. Preparation of Fungal Inoculum: a. For Yeasts (e.g., *Candida albicans*, *Cryptococcus neoformans*): Subculture the isolate on Sabouraud Dextrose Agar (SDA) and incubate at 35°C for 24-48 hours.[13] Harvest several colonies and suspend them in sterile saline. Adjust the suspension's turbidity to a 0.5 McFarland standard (approximately $1-5 \times 10^6$ CFU/mL).[13] Dilute this suspension in RPMI-1640 to achieve the final target inoculum concentration. b. For Molds (e.g., *Aspergillus fumigatus*): Grow the mold on a suitable agar medium until sporulation is evident. Harvest conidia by flooding the plate with sterile saline containing a wetting agent (e.g., Tween 80). Adjust the conidial suspension to a concentration of $0.4-5 \times 10^4$ CFU/mL using a hemacytometer.[14]
3. Plate Preparation and Serial Dilution: a. In a 96-well microtiter plate, dispense 100 μ L of RPMI-1640 medium into wells 2 through 11. b. Add 200 μ L of the 2x working stock of the pyrazole derivative to well 1. c. Perform a 2-fold serial dilution by transferring 100 μ L from well 1 to well 2, mixing, and continuing this process down to well 10. Discard 100 μ L from well 10. [13] d. Well 11 serves as the growth control (no drug), and well 12 serves as the sterility control (medium only).[13]
4. Inoculation and Incubation: a. Add 100 μ L of the final fungal inoculum to wells 1 through 11. The final volume in each well will be 200 μ L.[13] b. Incubate the plates at 35°C. Incubation times vary by organism: 24-48 hours for most yeasts and 48-72 hours for most molds.[8][14]
5. MIC Determination: a. The MIC is the lowest concentration of the pyrazole derivative that causes a significant inhibition of growth compared to the drug-free growth control. For azoles and related compounds, this is often defined as a $\geq 50\%$ reduction in turbidity.[8]

Data Presentation: MIC Values

Pyrazole Derivative	Test Organism	MIC ($\mu\text{g/mL}$)	Positive Control (e.g., Fluconazole) MIC ($\mu\text{g/mL}$)
Compound A	Candida albicans ATCC 90028	8	1
Compound B	Aspergillus fumigatus ATCC 204305	2	2
...	...	...	...

Workflow for MIC Determination



[Click to download full resolution via product page](#)

Caption: Workflow for determining Minimum Inhibitory Concentration (MIC).

Agar Disk Diffusion Assay

This method provides a qualitative assessment of antifungal activity and is useful for screening large numbers of compounds.^[15] A paper disk impregnated with the test compound is placed on an agar plate inoculated with the fungus. The compound diffuses into the agar, creating a concentration gradient. If the fungus is susceptible, a zone of growth inhibition will appear around the disk.^[16]

Causality Behind Experimental Choices:

- **Agar Medium:** Mueller-Hinton agar supplemented with glucose and methylene blue is often recommended for yeast testing to support growth and enhance zone definition.^[17]
- **Disk Potency:** The concentration of the pyrazole derivative on the disk must be carefully chosen to ensure that a measurable zone of inhibition is produced without being so high that it masks subtle differences in susceptibility.
- **Inoculum Standardization:** As with the broth method, a standardized inoculum is critical for reproducible results.^[17]

Experimental Protocol: Agar Disk Diffusion

- **Inoculum Preparation:** Prepare a fungal suspension equivalent to a 0.5 McFarland standard as described for the broth microdilution method.^{[15][17]}
- **Plate Inoculation:** Dip a sterile cotton swab into the inoculum suspension and streak it evenly across the entire surface of a Mueller-Hinton agar plate.^[18] Allow the plate to dry for 3-15 minutes.^[17]
- **Disk Preparation & Application:** a. Prepare a stock solution of the pyrazole derivative in a suitable solvent (e.g., DMSO). b. Impregnate sterile blank paper disks (6 mm diameter) with a defined volume of the compound solution to achieve the desired concentration per disk (e.g., 10 μ g/disk).^[18] Allow the solvent to evaporate completely. c. Aseptically place the

impregnated disk onto the center of the inoculated agar plate, pressing gently to ensure full contact.^[15]

- Incubation: Invert the plates and incubate at 35°C for 20-24 hours for yeasts or longer for slower-growing molds.^[17]
- Measurement: Measure the diameter of the zone of growth inhibition (including the disk) to the nearest millimeter.^[17]

Part 2: Selectivity and Preliminary Mechanistic Insights

A potent antifungal agent must be selective, meaning it inhibits fungal growth at concentrations that are non-toxic to host cells. Furthermore, gaining early insights into the mechanism of action can guide the optimization of lead compounds.

Cytotoxicity Assay (MTT Assay)

The MTT assay is a colorimetric method used to assess the viability and metabolic activity of mammalian cells.^[19] It is a crucial step to determine the selectivity index (SI) of a pyrazole derivative. Viable cells with active mitochondria reduce the yellow tetrazolium salt (MTT) to a purple formazan product, the amount of which is proportional to the number of living cells.^[19]^[20]

Causality Behind Experimental Choices:

- Cell Line Selection: Use relevant mammalian cell lines, such as HEK293 (human embryonic kidney) or HepG2 (human liver cancer), to assess potential organ-specific toxicity.
- Compound Concentration: The range of concentrations tested should overlap with the determined MIC values to allow for a direct comparison and calculation of the selectivity index.
- Solvent Control: A vehicle control (cells treated with the highest concentration of DMSO used in the experiment) is essential to ensure that the observed toxicity is due to the compound and not the solvent.^[13]

Experimental Protocol: MTT Cytotoxicity Assay

- **Cell Seeding:** Seed a 96-well plate with a suitable mammalian cell line (e.g., HEK293) at a density of $\sim 1 \times 10^4$ cells per well in 100 μL of complete culture medium. Incubate for 24 hours at 37°C in a 5% CO_2 incubator to allow for cell attachment.[\[21\]](#)
- **Compound Treatment:** Prepare serial dilutions of the pyrazole derivative in culture medium. Replace the old medium with 100 μL of medium containing the test compound at various concentrations. Include untreated and vehicle controls.[\[13\]](#)
- **Incubation:** Incubate the plate for 24-48 hours at 37°C in a 5% CO_2 incubator.[\[13\]](#)[\[21\]](#)
- **MTT Addition:** Add 20 μL of MTT reagent (5 mg/mL in PBS) to each well and incubate for an additional 3-4 hours.[\[13\]](#)
- **Formazan Solubilization:** Carefully aspirate the medium and add 150-200 μL of DMSO to each well to dissolve the purple formazan crystals.
- **Absorbance Reading:** Measure the absorbance at ~ 570 nm using a microplate reader.
- **Data Analysis:** Calculate the percentage of cell viability relative to the untreated control. Determine the 50% cytotoxic concentration (CC_{50}) by plotting viability against compound concentration. The Selectivity Index (SI) is calculated as $\text{CC}_{50} / \text{MIC}$.

Ergosterol Biosynthesis Inhibition Assay

Many successful antifungal drugs, particularly the azoles, target the fungal-specific ergosterol biosynthesis pathway.[\[15\]](#)[\[22\]](#) Ergosterol is an essential component of the fungal cell membrane, and its disruption leads to cell death.[\[15\]](#) This assay can provide strong evidence that a pyrazole derivative may share this mechanism of action.

Causality Behind Experimental Choices:

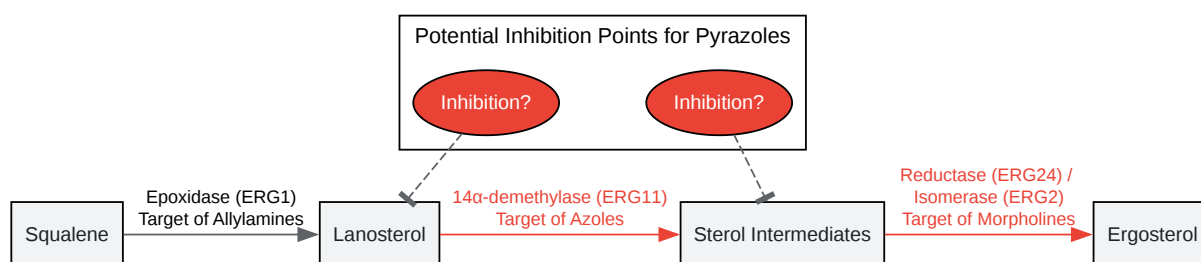
- **Sterol Extraction:** A non-saponifiable lipid extraction is used to isolate sterols from other cellular lipids.
- **Analytical Method:** Gas Chromatography-Mass Spectrometry (GC-MS) or High-Performance Liquid Chromatography (HPLC) is used to separate and quantify ergosterol and any

accumulated precursor sterols, which can pinpoint the specific enzyme being inhibited in the pathway.[23]

Experimental Protocol: Ergosterol Quantitation

- Fungal Culture: Grow the test fungus (e.g., *C. albicans*) in a liquid medium to mid-log phase.
- Compound Treatment: Expose the fungal culture to the pyrazole derivative at its MIC and sub-MIC concentrations for several hours.
- Cell Harvesting & Lipid Extraction: a. Harvest the fungal cells by centrifugation. b. Saponify the cell pellet using alcoholic potassium hydroxide. c. Extract the non-saponifiable lipids (containing sterols) with an organic solvent like n-heptane or chloroform.[24]
- Analysis: a. Evaporate the solvent and redissolve the lipid extract. b. Analyze the sterol composition by spotting on a Thin Layer Chromatography (TLC) plate or by using HPLC/GC-MS.[24][25]
- Data Interpretation: Compare the sterol profile of treated cells to untreated controls. A significant reduction in the ergosterol peak and a corresponding accumulation of precursor sterols indicate inhibition of the ergosterol biosynthesis pathway.[23][25]

Ergosterol Biosynthesis Inhibition Pathway



[Click to download full resolution via product page](#)

Caption: Key enzymatic steps in the fungal ergosterol biosynthesis pathway.

Reactive Oxygen Species (ROS) Production Assay

Some antifungal agents induce cell death by promoting the accumulation of toxic reactive oxygen species (ROS) within the fungal cell.^[26] Measuring ROS production can serve as another indicator of the compound's mechanism.

Causality Behind Experimental Choices:

- **Fluorogenic Probe:** Dichlorodihydrofluorescein diacetate (DCFH-DA) is a cell-permeable probe that becomes fluorescent upon oxidation by ROS.^[27]^[28] Its fluorescence intensity is proportional to the level of intracellular ROS.^[28]
- **Positive Control:** A known ROS inducer, such as hydrogen peroxide (H₂O₂) or tert-butyl hydroperoxide, is used to validate the assay setup.^[28]

Experimental Protocol: ROS Detection

- **Cell Preparation:** Prepare a fungal cell suspension as described for the MIC assay.
- **Loading with DCFH-DA:** Incubate the cells with DCFH-DA solution (e.g., 10 µM) for 30-60 minutes at 37°C in the dark to allow the probe to enter the cells and be deacetylated.^[28]^[29]
- **Washing:** Wash the cells with PBS to remove excess probe.^[28]
- **Compound Treatment:** Resuspend the cells and treat them with the pyrazole derivative at various concentrations (e.g., MIC, 2x MIC). Include untreated and positive controls.
- **Fluorescence Measurement:** Measure the fluorescence intensity at various time points using a fluorescence microplate reader or flow cytometer (Excitation ~485 nm / Emission ~535 nm).^[28] An increase in fluorescence compared to the untreated control indicates ROS induction.^[27]

Conclusion

This guide outlines a systematic and robust workflow for characterizing the antifungal properties of novel pyrazole derivatives. By integrating standardized primary screening with insightful secondary and mechanistic assays, researchers can efficiently identify promising lead compounds. The rationale provided for each experimental choice is intended to empower

scientists to adapt these protocols to their specific needs while maintaining the scientific integrity required for successful drug development. The correlation of in vitro data with clinical response remains a complex but essential goal, and the foundation for this correlation is built upon reproducible and well-understood laboratory methods.^{[5][10]}

References

- Cormican, M. G., & Pfaller, M. A. (n.d.). Standardization of antifungal susceptibility testing. University of Iowa College of Medicine.
- Denning, D. W., & Follansbee, S. (1998). Standardization of antifungal susceptibility testing and clinical relevance. PubMed.
- Fromtling, R. A. (n.d.). Standardization of antifungal susceptibility testing.
- Wieder, A. M., & Lewis, R. E. (2017). Antifungal Susceptibility of Yeasts and Filamentous Fungi by CLSI Broth Microdilution Testing. PubMed.
- Pfaller, M. A., & Cormican, M. G. (1995). Standardization of antifungal susceptibility testing. PubMed.
- Medical Notes. (2025). Yeasts-Broth Microdilution Testing (CLSI): Introduction, Principle.
- Espinel-Ingroff, A., et al. (2005). Quality control and reference guidelines for CLSI broth microdilution susceptibility method (M 38-A document) for amphotericin B, itraconazole, posaconazole, and voriconazole. PubMed.
- CLSI. (n.d.). ISO16256 | Clinical laboratory testing and in vitro diagnostic test systems — Broth micro-dilution reference method for testing the in vitro activity of antimicrobial agents against yeast fungi involved in infectious diseases.
- Wang, B., et al. (2024). Design, Synthesis, Antifungal Activity, and Action Mechanism of Pyrazole-4-carboxamide Derivatives Containing Oxime Ether Active Fragment As Succinate Dehydrogenase Inhibitors. PubMed.
- Galgiani, J. N., et al. (1992). Standardization of antifungal susceptibility testing. PubMed.
- BenchChem. (2025). Application Notes and Protocols: Agar Disk Diffusion Assay for Itraconazole Susceptibility Screening.
- Al-Hatmi, A. M. S., et al. (2021). MIC Distributions and Evaluation of Fungicidal Activity for Amphotericin B, Itraconazole, Voriconazole, Posaconazole and Caspofungin and 20 Species of Pathogenic Filamentous Fungi Determined Using the CLSI Broth Microdilution Method. MDPI.
- Wang, B., et al. (2024). Design, Synthesis, Antifungal Activity, and Action Mechanism of Pyrazole-4-carboxamide Derivatives Containing Oxime Ether Active Fragment As Succinate Dehydrogenase Inhibitors. ACS Publications.
- Ostrosky-Zeichner, L., et al. (2010). Antifungal Susceptibility Testing: Current Approaches. PMC - PubMed Central.

- BMG Labtech. (n.d.). DCFH-DA assay for ROS in *Aspergillus fumigatus*.
- Scribd. (n.d.). Antifungal Testing Disks Guide.
- BenchChem. (n.d.). Application Note: Protocols for In Vitro Antifungal Susceptibility and Cytotoxicity Profiling of Ticlatone.
- Ghannoum, M., et al. (2010). Agar-Based Disk Diffusion Assay for Susceptibility Testing of Dermatophytes. PMC - NIH.
- Espinel-Ingroff, A., et al. (2007). Multicenter Evaluation of a New Disk Agar Diffusion Method for Susceptibility Testing of Filamentous Fungi with Voriconazole, Posaconazole, Itraconazole, Amphotericin B, and Caspofungin. ASM Journals.
- Liu, X., et al. (2014). Synthesis and Antifungal Activity of the Derivatives of Novel Pyrazole Carboxamide and Isoxazolol Pyrazole Carboxylate. PMC - NIH.
- Sharma, S., et al. (2023). Synthesis, Antifungal Ergosterol Inhibition, Antibiofilm Activities, and Molecular Docking on β -Tubulin and Sterol 14-Alpha Demethylase along with DFT-Based Quantum Mechanical Calculation of Pyrazole Containing Fused Pyridine–Pyrimidine Derivatives. ACS Publications.
- Desriani, et al. (2018). Cytotoxic Activity Screening of Fungal Extracts Derived from the West Sumatran Marine Sponge *Haliclona fascigera* to Several Human Cell Lines.
- Sagane, K., et al. (2012). Inhibition of ergosterol synthesis by novel antifungal compounds targeting C-14 reductase. Oxford Academic.
- Liu, H., et al. (2019). Design, Synthesis and Fungicidal Activities of Some Novel Pyrazole Derivatives. PMC.
- El-Shehry, M. F., et al. (2014). Synthesis, Antibacterial and Antifungal Activity of Some New Pyrazoline and Pyrazole Derivatives. PMC - NIH.
- Unknown. (n.d.). SYNTHESIS OF PYRAZOLE DERIVATIVES AND SCREENING OF THEIR ANTIBACTERIAL AND ANTIFUNGAL ACTIVITIES. Connect Journals.
- Unknown. (2011). Antifungal susceptibility, anti-enzymatic activity and cytotoxicity of pyrazoles. Request PDF.
- Ginting, B., et al. (2022). Cytotoxic Potential of Bioactive Compounds from *Aspergillus flavus*, an Endophytic Fungus Isolated from *Cynodon dactylon*, against Breast Cancer: Experimental and Computational Approach. MDPI.
- Unknown. (2020). Chemistry and Pharmacological Activities of Pyrazole and Pyrazole Derivatives. International Journal of Pharmaceutical Sciences Review and Research.
- Unknown. (2012). Synthesis and Evaluation of Some Novel Pyrazole Derivatives for Anti-Inflammatory and Antimicrobial Activity.
- Unknown. (n.d.). ROS Assay Kit Protocol.
- Springer Nature Experiments. (n.d.). Cytotoxicity MTT Assay Protocols and Methods.
- ResearchGate. (n.d.). Ergosterol biosynthesis inhibitor potency in different assay methods....
- Assay Genie. (n.d.). Reactive Oxygen Species (ROS) Detection Assay Kit.

- de Oliveira, V. M., et al. (2020). Evaluation of in vitro Antifungal Activity of *Xylosma prockia* (Turcz.) Turcz. (Salicaceae) Leaves Against *Cryptococcus* spp.. *Frontiers*.
- Barrett-Bee, K., & Dixon, G. (1995). Ergosterol biosynthesis inhibition: a target for antifungal agents. *SciSpace*.
- Barrett-Bee, K., & Dixon, G. (1995). Ergosterol biosynthesis inhibition: a target for antifungal agents. *PubMed*.
- Warris, A., & Ballou, E. R. (2023). Reactive oxidant species induced by antifungal drugs: identity, origins, functions, and connection to stress-induced cell death. *PMC - PubMed Central*.
- Egan, M. J., et al. (2007). Generation of reactive oxygen species by fungal NADPH oxidases is required for rice blast disease. *PMC - PubMed Central*.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Design, Synthesis and Fungicidal Activities of Some Novel Pyrazole Derivatives - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. globalresearchonline.net [globalresearchonline.net]
- 3. pubs.acs.org [pubs.acs.org]
- 4. Synthesis, Antibacterial and Antifungal Activity of Some New Pyrazoline and Pyrazole Derivatives - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 5. academic.oup.com [academic.oup.com]
- 6. Standardization of antifungal susceptibility testing and clinical relevance - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Antifungal Susceptibility of Yeasts and Filamentous Fungi by CLSI Broth Microdilution Testing - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. medicallabnotes.com [medicallabnotes.com]
- 9. ISO16256 | Clinical laboratory testing and in vitro diagnostic test systems — Broth micro-dilution reference method for testing the in vitro activity of antimicrobial agents against yeast fungi involved in infectious diseases [clsi.org]

- 10. Standardization of antifungal susceptibility testing - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. Quality control and reference guidelines for CLSI broth microdilution susceptibility method (M 38-A document) for amphotericin B, itraconazole, posaconazole, and voriconazole [pubmed.ncbi.nlm.nih.gov]
- 12. tandfonline.com [tandfonline.com]
- 13. pdf.benchchem.com [pdf.benchchem.com]
- 14. MIC Distributions and Evaluation of Fungicidal Activity for Amphotericin B, Itraconazole, Voriconazole, Posaconazole and Caspofungin and 20 Species of Pathogenic Filamentous Fungi Determined Using the CLSI Broth Microdilution Method [mdpi.com]
- 15. pdf.benchchem.com [pdf.benchchem.com]
- 16. scribd.com [scribd.com]
- 17. Antifungal Susceptibility Testing: Current Approaches - PMC [pmc.ncbi.nlm.nih.gov]
- 18. Agar-Based Disk Diffusion Assay for Susceptibility Testing of Dermatophytes - PMC [pmc.ncbi.nlm.nih.gov]
- 19. Cytotoxicity MTT Assay Protocols and Methods | Springer Nature Experiments [experiments.springernature.com]
- 20. japsonline.com [japsonline.com]
- 21. mdpi.com [mdpi.com]
- 22. Ergosterol biosynthesis inhibition: a target for antifungal agents - PubMed [pubmed.ncbi.nlm.nih.gov]
- 23. scispace.com [scispace.com]
- 24. academic.oup.com [academic.oup.com]
- 25. pubs.acs.org [pubs.acs.org]
- 26. Reactive oxidant species induced by antifungal drugs: identity, origins, functions, and connection to stress-induced cell death - PMC [pmc.ncbi.nlm.nih.gov]
- 27. bmglabtech.com [bmglabtech.com]
- 28. fnkprddata.blob.core.windows.net [fnkprddata.blob.core.windows.net]
- 29. assaygenie.com [assaygenie.com]
- To cite this document: BenchChem. [Application Notes & Protocols: A Comprehensive Guide to Antifungal Assay Profiling of Pyrazole Derivatives]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b112630/docs#application-notes-protocols-a-comprehensive-guide-to-antifungal-assay-profiling-of-pyrazole-derivatives>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)